

Solid-Phase Extraction of Prometryn in Environmental Samples: An Application Note and Protocol

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Compound of Interest							
Compound Name:	Prometryn-d14						
Cat. No.:	B12299827	Get Quote					

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Introduction

Prometryn is a selective herbicide widely used in agriculture to control broadleaf and grass weeds in crops such as cotton and celery. Due to its persistence and potential for off-site transport, prometryn can contaminate surrounding soil and water bodies, posing a risk to non-target organisms and potentially entering the human food chain. Accurate and reliable monitoring of prometryn residues in environmental matrices is therefore crucial for assessing environmental risk and ensuring regulatory compliance.

Solid-phase extraction (SPE) is a widely adopted sample preparation technique for the isolation and preconcentration of organic pollutants, like prometryn, from complex environmental samples. This application note provides a detailed protocol for the extraction of prometryn from water and soil samples using SPE with C18 cartridges, a common and effective sorbent for this purpose.

Principle of Solid-Phase Extraction

SPE operates on the principle of chromatography, where a sample is passed through a solid sorbent that retains the analyte of interest. Interfering substances are washed away, and the purified analyte is then eluted with a small volume of an appropriate solvent. This process not



only cleans up the sample but also concentrates the analyte, thereby enhancing detection sensitivity in subsequent analytical procedures such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Quantitative Data Summary

The following table summarizes typical performance data for the solid-phase extraction of prometryn and other triazine herbicides from environmental samples. Please note that recovery rates and detection limits can vary depending on the specific matrix, instrumentation, and laboratory conditions.

Analyte	Matrix	SPE Sorbent	Elution Solvent	Recover y (%)	Limit of Detectio n (LOD)	Limit of Quantifi cation (LOQ)	Analytic al Method
Prometry n	Agricultur al Water	MIL- 101(Cr)	Thermal Desorptio n	Not Specified	0.35 μg/L	Not Specified	GC- FID[1]
Triazines (general)	Water	C18	Hexane- isopropa nol (3:1)	Mean 73%	0.001 - 0.018 μg/L	Not Specified	GC/MS[2
Ametryn (similar triazine)	Drinking Water	Molecula rly Imprinted Polymer	Not Specified	> 90%	Not Specified	Not Specified	HPLC[3]
Triazines (general)	Water	C18	Not Specified	84 - 103%	0.02 - 0.05 μg/L	Not Specified	HPLC[4]
Prometry n	Soil	N/A (Solvent Extractio n)	Acetonitri le:Water (80:20)	Not Specified	10 μg/kg	Not Specified	LC/MS/M S[5]

Experimental Protocols



Protocol 1: Solid-Phase Extraction of Prometryn from Water Samples

This protocol is suitable for the extraction of prometryn from various aqueous matrices, including groundwater, surface water, and wastewater.

Materials:

- Solid-Phase Extraction (SPE) C18 cartridges (e.g., 500 mg, 6 mL)
- SPE vacuum manifold
- Glass fiber filters (1.0 μm)
- Methanol (HPLC grade)
- Deionized water (HPLC grade)
- Ethyl acetate (HPLC grade)
- Dichloromethane (HPLC grade)
- Nitrogen gas supply
- · Sample collection bottles
- Volumetric flasks and pipettes

Procedure:

- Sample Pre-treatment:
 - Collect water samples in clean glass bottles.
 - Filter the water sample through a 1.0 μm glass fiber filter to remove suspended solids.
- SPE Cartridge Conditioning:
 - Place the C18 SPE cartridges on the vacuum manifold.



 Wash the cartridges sequentially with 5 mL of ethyl acetate, 5 mL of methanol, and 5 mL of deionized water. Do not allow the cartridge to go dry at this stage.

Sample Loading:

 Pass the filtered water sample (typically 500 mL to 1 L) through the conditioned C18 cartridge at a flow rate of approximately 5-10 mL/min.

Washing:

- After loading the entire sample, wash the cartridge with 5 mL of deionized water to remove any polar interferences.
- Dry the cartridge under vacuum for 10-15 minutes to remove excess water.

Elution:

- Place a collection vial inside the vacuum manifold.
- Elute the retained prometryn from the cartridge by passing 5-10 mL of ethyl acetate or a mixture of ethyl acetate and dichloromethane through the cartridge at a slow flow rate (1-2 mL/min).

· Concentration and Reconstitution:

- Evaporate the eluate to near dryness under a gentle stream of nitrogen gas at a temperature not exceeding 40°C.
- Reconstitute the residue in a small, precise volume (e.g., 1 mL) of a suitable solvent for the analytical instrument (e.g., hexane or ethyl acetate).
- The sample is now ready for analysis by GC or HPLC.

Protocol 2: Solid-Phase Extraction of Prometryn from Soil and Sediment Samples

This protocol involves an initial solvent extraction followed by an SPE cleanup step.



Materials:

- All materials listed in Protocol 1
- Soil/sediment samples
- Mortar and pestle or grinder
- Soxhlet extraction apparatus or ultrasonic bath
- Anhydrous sodium sulfate
- Acetonitrile (HPLC grade)
- Centrifuge and centrifuge tubes

Procedure:

- Sample Pre-treatment:
 - Air-dry the soil or sediment sample and remove any large debris.
 - Grind the sample to a fine, homogeneous powder using a mortar and pestle.
- Solvent Extraction:
 - Weigh 10-20 g of the homogenized soil sample into an extraction thimble or beaker.
 - Mix the sample with an equal amount of anhydrous sodium sulfate to remove residual moisture.
 - Extract the prometryn from the soil using a suitable solvent. Two common methods are:
 - Soxhlet Extraction: Extract with 150 mL of a mixture of acetone and hexane (1:1, v/v) for 6-8 hours.
 - Ultrasonic Extraction: Add 50 mL of acetonitrile to the sample in a beaker, and sonicate in an ultrasonic bath for 15-20 minutes. Repeat the extraction twice more with fresh solvent.

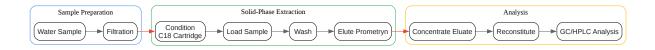


- Collect the solvent extracts and centrifuge to separate the solid particles.
- Solvent Exchange and Concentration:
 - Combine the solvent extracts and concentrate them to a small volume (approximately 2-5 mL) using a rotary evaporator.
 - Add a suitable solvent for the SPE loading step (e.g., hexane) and continue to evaporate to remove the initial extraction solvent. Adjust the final volume to 10 mL with the new solvent.
- SPE Cleanup:
 - Condition a C18 SPE cartridge as described in Protocol 1 (steps 2.1-2.2).
 - Load the concentrated extract onto the conditioned cartridge.
 - Wash the cartridge with a small volume of a weak solvent (e.g., 5 mL of hexane) to remove non-polar interferences.
 - Elute the prometryn with a stronger solvent, such as ethyl acetate or dichloromethane, as described in Protocol 1 (step 5).
- Concentration and Reconstitution:
 - Concentrate the eluate and reconstitute it in a suitable solvent for analysis, as described in Protocol 1 (step 6).

Visualizations

The following diagrams illustrate the experimental workflows for the solid-phase extraction of prometryn from water and soil samples.





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Caption: Workflow for SPE of prometryn from water samples.



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